

quantitative analysis of amino acids using fluorescent derivatization

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An In-Depth Guide to the Quantitative Analysis of Amino Acids Using Fluorescent Derivatization

Authored by: A Senior Application Scientist

Introduction: The Imperative for Sensitive Amino acid Quantification

Amino acids, the fundamental building blocks of proteins, play a central role in a vast array of biological processes, making their precise quantification essential in numerous scientific disciplines. From assessing the nutritional value of food products to identifying potential disease biomarkers in clinical research and ensuring product quality in drug development, the ability to accurately measure amino acid concentrations is of paramount importance.^{[1][2]}

However, the inherent chemical properties of most amino acids present a significant analytical challenge: they lack strong native chromophores or fluorophores, rendering their direct detection by UV-Vis or fluorescence spectroscopy difficult and insensitive.^{[1][3]}

To overcome this limitation, chemical derivatization has become a cornerstone of modern amino acid analysis. This process involves reacting the amino acids with a labeling agent to form derivatives that are readily detectable. Fluorescent derivatization, in particular, has emerged as a superior technique due to its exceptional sensitivity, often allowing for detection at the picomole level, a significant improvement over traditional colorimetric methods like the ninhydrin reaction.^[4] This application note provides a comprehensive guide to the principles, protocols, and best practices for the quantitative analysis of amino acids using fluorescent derivatization, with a focus on pre-column derivatization coupled with High-Performance Liquid Chromatography (HPLC).

Core Principles: The "Why" and "How" of Fluorescent Derivatization

The primary goal of derivatization in amino acid analysis is twofold: to attach a fluorescent tag to the amino acid molecule and to enhance its chromatographic properties.^[1] By converting the polar, zwitterionic amino acids into more hydrophobic derivatives, their retention and separation on reversed-phase HPLC columns are significantly improved.^{[1][5]} The choice of derivatization reagent is critical and depends on the specific requirements of the analysis, including the types of amino acids to be quantified (primary, secondary, or both) and the desired sensitivity.

A Comparative Overview of Common Fluorescent Derivatization Reagents

Several reagents have been developed for the fluorescent labeling of amino acids. Each has distinct characteristics, reaction conditions, and derivative stability.

Reagent	Target Amines	Key Features	Excitation (nm)	Emission (nm)
o-Phthalaldehyde (OPA)	Primary	Rapid reaction, automated, but derivatives can be unstable.[6][7]	340	455
9-Fluorenylmethyl chloroformate (Fmoc)	Primary & Secondary	Reacts with both primary and secondary amines, stable derivatives.[8][9]	266	305
Dansyl Chloride (DNS-Cl)	Primary & Secondary	Robust, stable derivatives, also UV-active.[5][7]	330-350	510-540
6-Aminoquinolyl-N-hydroxysuccinimide carbamate (AQC)	Primary & Secondary	Forms highly stable derivatives in a single step, part of the AccQ•Tag system.[10]	250	395
Fluorescamine	Primary	Reacts rapidly to form fluorescent products.[11][12]	390	475

Table 1: Comparison of common fluorescent derivatization reagents for amino acid analysis.

The combination of OPA and Fmoc is frequently employed for the comprehensive analysis of all proteinogenic amino acids, as OPA derivatizes primary amino acids, while Fmoc targets the secondary amino acids like proline and hydroxyproline.[8][9][13] This dual-reagent approach can be fully automated in modern HPLC systems, enhancing throughput and reproducibility.[9]

The Chemistry of Derivatization: A Closer Look at OPA

The reaction of o-phthalaldehyde (OPA) with a primary amino acid in the presence of a thiol, such as 3-mercaptopropionic acid (MPA), is a classic example of pre-column derivatization chemistry.[6] The reaction proceeds rapidly at room temperature in an alkaline environment to yield a highly fluorescent and stable isoindole derivative.[14]

Figure 1: Simplified reaction mechanism of OPA with a primary amino acid and a thiol.

Experimental Protocols: A Step-by-Step Guide

The following protocols provide a detailed methodology for the quantitative analysis of amino acids in biological fluids and protein hydrolysates. These protocols are designed to be self-validating by incorporating internal standards and appropriate quality controls.

Workflow Overview

Figure 2: General workflow for quantitative amino acid analysis using fluorescent derivatization.

Protocol 1: Sample Preparation

The goal of sample preparation is to extract the amino acids of interest from the sample matrix and remove any interfering substances.[15]

A. For Free Amino Acids in Biological Fluids (e.g., Plasma):

- **Deproteinization:** To 20 μL of plasma, add an equal volume (20 μL) of an internal standard solution (e.g., 62.5 $\mu\text{mol/L}$ norvaline).[6] Add 160 μL of HPLC-grade water for a final volume of 200 μL . [6] Precipitate proteins by adding an equal volume of 10% trichloroacetic acid (TCA) or 6% perchloric acid (PCA).[15]
- **Centrifugation:** Vortex the mixture and incubate on ice for 10 minutes. Centrifuge at 12,000 x g for 15 minutes at 4°C.[15]
- **Collection:** Carefully collect the supernatant containing the free amino acids.
- **pH Adjustment:** If necessary, neutralize the sample. For acid hydrolysates, if the acid concentration is greater than 0.1 N HCl, it should be neutralized with an equal volume of sodium hydroxide of the same concentration.

B. For Total Amino Acids from Proteins or Peptides (Hydrolysis):

- **Hydrolysis:** For protein samples, perform acid hydrolysis by adding 6N HCl and heating at 110°C for 24 hours in a vacuum-sealed tube.^[16] Note that this method will destroy tryptophan and convert asparagine and glutamine to aspartic acid and glutamic acid, respectively.^[17]
- **Drying:** After hydrolysis, remove the acid by evaporation under a stream of nitrogen or by using a vacuum concentrator.
- **Reconstitution:** Reconstitute the dried amino acid pellet in an appropriate buffer or HPLC-grade water.

Protocol 2: Pre-Column Derivatization (Automated OPA/MPA Method)

This protocol is designed for an HPLC system with an autosampler capable of automated derivatization.^[6]

- **Reagent Preparation:**
 - **Borate Buffer (200 mmol/L, pH 9.5):** Prepare fresh.
 - **OPA/MPA Reagent:** Dissolve 10 mg of OPA in 0.2 mL of methanol. Add 1.8 mL of the 200 mmol/L potassium tetraborate buffer (pH 9.5) and 10 µL of 3-mercaptopropionic acid (3-MPA).^[6] Dilute this mixture with 8 mL of the borate buffer to obtain the final working solution.^[6] This reagent should be prepared fresh daily.^[6]
- **Automated Derivatization Program:** Program the autosampler to perform the following steps:
 - Aspirate 50 µL of the OPA/MPA derivatization reagent.
 - Aspirate 50 µL of the prepared sample or standard.
 - Mix the reagent and sample in the injection loop or a designated reaction vial.
 - Allow a short reaction time (typically 1-2 minutes) before injection.

Protocol 3: HPLC Analysis

- **HPLC System:** A standard HPLC system equipped with a binary or quaternary pump, an autosampler with derivatization capabilities, a column thermostat, and a fluorescence detector.
- **Column:** A reversed-phase C18 column suitable for amino acid analysis (e.g., Zorbax Eclipse-AAA, 3.5 μm , 4.6 x 150 mm).[\[14\]](#)
- **Mobile Phase:** A gradient of two mobile phases is typically used.
 - **Mobile Phase A:** 20 mmol/L sodium acetate buffer (pH 6).
 - **Mobile Phase B:** A mixture of water and acetonitrile (e.g., 10:90 v/v).[\[18\]](#)
- **Gradient Elution:** A typical gradient might start with a low percentage of Mobile Phase B, gradually increasing to elute the more hydrophobic derivatized amino acids.
- **Flow Rate:** 1.0 - 1.5 mL/min.
- **Column Temperature:** 40°C.
- **Fluorescence Detection:**
 - **OPA derivatives:** Excitation at 340 nm, Emission at 455 nm.[\[1\]](#)[\[14\]](#)
 - **Fmoc derivatives (if used):** Excitation at 266 nm, Emission at 305 nm.[\[18\]](#)
- **Quantification:** Create a standard curve using a certified amino acid standard mixture. The concentration of each amino acid in the unknown samples is determined by comparing its peak area to the standard curve.

Method Validation and Quality Control

For reliable and reproducible results, the analytical method must be validated according to established guidelines.[\[19\]](#)

Validation Parameter	Acceptance Criteria
Linearity	Coefficient of determination (r^2) ≥ 0.999 for the calibration curve of each amino acid.[18]
Accuracy (Recovery)	90-110% recovery of spiked standards in the sample matrix.
Precision	Intra-assay coefficient of variation (CV) $\leq 5\%$, Inter-assay CV $\leq 10\%$.
Limit of Detection (LOD) & Limit of Quantification (LOQ)	Determined based on signal-to-noise ratio (typically 3:1 for LOD and 10:1 for LOQ).

Table 2: Key parameters for the validation of a quantitative amino acid analysis method.

Troubleshooting and Expert Insights

- **Reagent Instability:** OPA and FMOC reagents should be prepared fresh daily and protected from light to prevent degradation.[20]
- **pH Control:** The pH of the derivatization reaction is critical. For AccQ-Tag, if the pH falls below 8.2, the derivatization will be incomplete, affecting acidic amino acids more significantly.
- **Matrix Effects:** Complex sample matrices, such as those from animal feeds, can contain high concentrations of carbohydrates, lipids, and salts that may interfere with the analysis.[21] Proper sample cleanup is crucial.
- **Peak Tailing or Splitting:** This can be caused by column degradation, improper mobile phase pH, or interactions with the sample matrix.
- **Baseline Noise:** Ensure high-purity solvents and reagents are used. A noisy baseline can affect the accurate integration of peaks, especially at low concentrations.

Conclusion

The quantitative analysis of amino acids using fluorescent derivatization coupled with HPLC is a powerful and sensitive technique that is indispensable in modern research and development.

By understanding the underlying chemical principles, adhering to validated protocols, and implementing rigorous quality control measures, researchers can obtain accurate and reliable data. The choice of derivatization reagent and the optimization of the entire workflow, from sample preparation to data analysis, are key to the success of this methodology.

References

- In-Needle Pre-Column Derivatization for Amino Acid Quantification (iPDAQ) Using HPLC. (n.d.). MDPI. Retrieved from [\[Link\]](#)
- Derivatization of Amino Acids Using Waters AccQ•Tag Chemistry. (n.d.). Waters. Retrieved from [\[Link\]](#)
- Analysis of amino acids in food using High Performance Liquid Chromatography with derivatization techniques: a review. (2022). International Journal of Food Science & Technology. Retrieved from [\[Link\]](#)
- Simple and rapid quantitative high-performance liquid chromatographic analysis of plasma amino acids. (2007). Clinical Biochemistry. Retrieved from [\[Link\]](#)
- Analysis of Amino Acids by HPLC. (2010). Agilent Technologies. Retrieved from [\[Link\]](#)
- Determination of amino acids in human biological fluids by high-performance liquid chromatography: critical review. (2021). Journal of AOAC International. Retrieved from [\[Link\]](#)
- Targeted quantification of amino acids by dansylation. (n.d.). SpringerLink. Retrieved from [\[Link\]](#)
- Simple and rapid quantitative high-performance liquid chromatographic analysis of plasma amino acids. (2007). Clinical Biochemistry. Retrieved from [\[Link\]](#)
- Evaluating and Validating the Fluorescent Probe Methodology for Measuring the Effective Hydrophobicity of Protein, Protein Hydrolyzate, and Amino Acid. (2021). Journal of Agricultural and Food Chemistry. Retrieved from [\[Link\]](#)
- Comparative sensitivity of the present OPA-MET method vs the conventional ninhydrin method. (2001). ResearchGate. Retrieved from [\[Link\]](#)

- Issue with amino acid analysis. (2009). Chromatography Forum. Retrieved from [\[Link\]](#)
- Derivatization of Amino Acids Using Waters AccQ•Tag Chemistry. (n.d.). Waters. Retrieved from [\[Link\]](#)
- Validation of Amino Acid Analysis Methods. (2002). ResearchGate. Retrieved from [\[Link\]](#)
- Amino Acid Analysis by Dansylation: A Revised Method. (n.d.). Cardinal Scholar. Retrieved from [\[Link\]](#)
- b-17 amino acid analysis – hplc (pre column derivatization – opa). (2006). ResearchGate. Retrieved from [\[Link\]](#)
- Analyzing Feed Hydrolysate Samples Using the AccQ-Tag Method. (n.d.). Waters. Retrieved from [\[Link\]](#)
- What is the reaction mechanism between fluorescamine and primary amines? (2014). ResearchGate. Retrieved from [\[Link\]](#)
- Determination of amino acids quantity using ninhydrin reaction. (n.d.). Labmonk. Retrieved from [\[Link\]](#)
- Development of a New Fluorescent Reagent and Its Application to the Automated Assay of Amino Acids and Peptides at the Picomole Level. (1972). Journal of Research of the National Bureau of Standards Section A: Physics and Chemistry. Retrieved from [\[Link\]](#)
- Quantitative Analysis of Pre-Column Derivatized Amino Acids by HPLC-Fluorescence Detector Using Automatic Pretreatme. (n.d.). Shimadzu. Retrieved from [\[Link\]](#)
- Analytical Methods. (2013). Royal Society of Chemistry. Retrieved from [\[Link\]](#)
- Quantification of hydrolyzed peptides and proteins by amino acid fluorescence. (2018). Journal of Peptide Science. Retrieved from [\[Link\]](#)
- OPA, amine detection reagent. (n.d.). Interchim. Retrieved from [\[Link\]](#)
- Protocol for Derivatization of Amino Acids Using Dried Fluorescent Dye for In Situ Analysis. (2020). ACS Earth and Space Chemistry. Retrieved from [\[Link\]](#)

- Analysis of Urinary Amino Acids by High-Performance Liquid Chromatography with Fluorescence Detection Using 2,3-Naphthalenedicarboxaldehyde as Fluorescence Derivatization Reagent. (2023). Separations. Retrieved from [\[Link\]](#)
- Optimization of dansyl derivatization and chromatographic conditions in the determination of neuroactive amino acids of biologic. (2005). ResearchGate. Retrieved from [\[Link\]](#)
- Sample preparation for Amino Acid Analysis. (2009). Bio-Synthesis. Retrieved from [\[Link\]](#)
- The Ninhydrin Reaction Revisited: Optimisation and Application for Quantification of Free Amino Acids. (2020). Molecules. Retrieved from [\[Link\]](#)
- Fast and Sensitive Quantification of AccQ-Tag Derivatized Amino Acids and Biogenic Amines by UHPLC-UV Analysis from Complex Biological Samples. (2022). International Journal of Molecular Sciences. Retrieved from [\[Link\]](#)
- Applications of the Ninhydrin Reaction for Analysis of Amino Acids, Peptides, and Proteins to Agricultural and Biomedical Sciences. (2000). Journal of Agricultural and Food Chemistry. Retrieved from [\[Link\]](#)
- HPLC method and sample preparation for amino acids? (2013). ResearchGate. Retrieved from [\[Link\]](#)
- AccQ-Tag Columns for Amino Acid Analysis. (n.d.). Waters Corporation. Retrieved from [\[Link\]](#)
- Fluorimetric Analysis of Five Amino Acids in Chocolate: Development and Validation. (2021). Foods. Retrieved from [\[Link\]](#)
- AccQ-Tag Ultra Manual Workflow. (2020). YouTube. Retrieved from [\[Link\]](#)
- Method of preparing sample for amino acid analysis and kit for analyzing the same. (n.d.). Google Patents.
- Analysis of amino acids in food using High Performance Liquid Chromatography with derivatization techniques: a review. (2022). ResearchGate. Retrieved from [\[Link\]](#)
- Fluorescamine. (n.d.). Interchim. Retrieved from [\[Link\]](#)

- A mechanism for the fluorogenic reaction of amino groups with fluorescamine and MDPF. (1993). Histochemistry. Retrieved from [\[Link\]](#)

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Sources

- [1. myfoodresearch.com \[myfoodresearch.com\]](#)
- [2. Determination of amino acids in human biological fluids by high-performance liquid chromatography: critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. Simple and rapid quantitative high-performance liquid chromatographic analysis of plasma amino acids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Targeted quantification of amino acids by dansylation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. In-Needle Pre-Column Derivatization for Amino Acid Quantification \(iPDAQ\) Using HPLC - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. jascoinc.com \[jascoinc.com\]](#)
- [10. Fast and Sensitive Quantification of AccQ-Tag Derivatized Amino Acids and Biogenic Amines by UHPLC-UV Analysis from Complex Biological Samples - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [12. A mechanism for the fluorogenic reaction of amino groups with fluorescamine and MDPF - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. agilent.com \[agilent.com\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Sample Preparation and Pretreatment for Amino Acid Analysis - Creative Proteomics \[creative-proteomics.com\]](#)

- [16. researchgate.net \[researchgate.net\]](#)
- [17. Sample preparation for Amino Acid Analysis \[biosyn.com\]](#)
- [18. shimadzu.com \[shimadzu.com\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. Issue with amino acid analysis - Chromatography Forum \[chromforum.org\]](#)
- [21. lcms.cz \[lcms.cz\]](#)
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